

2-Amino-4-morpholinobutanoic Acid: Safe Handling & Disposal Guide[1]

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Compound of Interest

Compound Name:	2-Amino-4-morpholinobutanoic acid
CAS No.:	854893-19-9
Cat. No.:	B600902

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Executive Summary & Chemical Profile[1][2]

2-Amino-4-morpholinobutanoic acid (often encountered as a dihydrochloride salt, CAS 1689522-41-5) is a non-proteinogenic amino acid incorporating a morpholine ring.[1] While it shares the zwitterionic stability of standard amino acids, the morpholine moiety introduces specific chemical risks—primarily basicity and susceptibility to N-nitrosation—that dictate its disposal pathway.[1]

This guide moves beyond generic "organic waste" labeling.[1] It provides a disposal strategy designed to prevent the formation of carcinogenic nitrosamines and mitigate exothermic acid-base reactions in waste streams.[1]

Chemical Identity & Properties

Property	Data	Operational Implication
Chemical Name	2-Amino-4-morpholinobutanoic acid	--
CAS Number	1689522-41-5 (Dihydrochloride)	Use for waste profiling/manifests.[1]
Molecular Formula	C H N O	Nitrogen-rich; requires high-temp incineration.[1]
Functional Groups	Carboxylic acid, Primary Amine, Morpholine (Ether/Amine)	Morpholine ring is the critical hazard control point.
Physical State	White to off-white powder	Dust control required during transfer.[1][2]
Solubility	Water soluble (High)	Spills require aqueous cleanup; do not use organic solvents for decon.[1]

Critical Hazard Assessment (The "Why")

As a Senior Scientist, I must emphasize that the primary risk in disposing of this compound is not acute toxicity, but reactive incompatibility.[2]

A. The Nitrosamine Hazard

The morpholine ring functions as a secondary amine analog.[3] If this waste stream contacts nitrosating agents (e.g., nitrites, nitrous acid, or nitrogen oxides commonly found in "Oxidizing" waste streams), it can form N-nitrosomorpholine (NMOR), a potent carcinogen.[1][2]

- Directive: NEVER dispose of this substance in containers designated for "Oxidizing Agents" or "Nitric Acid Waste." [1]

B. Acid-Base Exothermicity

While the amino acid backbone buffers the molecule, the morpholine nitrogen is basic.[1]

- Directive: Bulk mixing with strong mineral acid wastes (pH < 2) can generate significant heat.
[1] Segregate into "Basic" or "General Organic" streams to maintain thermal stability.[1]

Pre-Disposal Handling & Segregation[4]

Effective disposal begins at the bench.[1] Follow this segregation logic to ensure downstream safety.

Step 1: Waste Stream Characterization

Do not mix with general solvent waste unless the solvent is compatible.[1]

- Solid Waste: Collect in a dedicated solid waste container.[1]
- Liquid Waste (Mother Liquor): If dissolved in water/buffer, verify pH.[1][2] If pH is neutral/basic, segregate into "Aqueous Basic/Neutral" waste.[2]

Step 2: Container Selection[1]

- Material: High-Density Polyethylene (HDPE) is preferred.[1] Glass is acceptable but poses a breakage risk.[1]
- Headspace: Leave at least 10% headspace to accommodate potential off-gassing or thermal expansion.[1]

Step 3: Deactivation (Spill Cleanup Only)

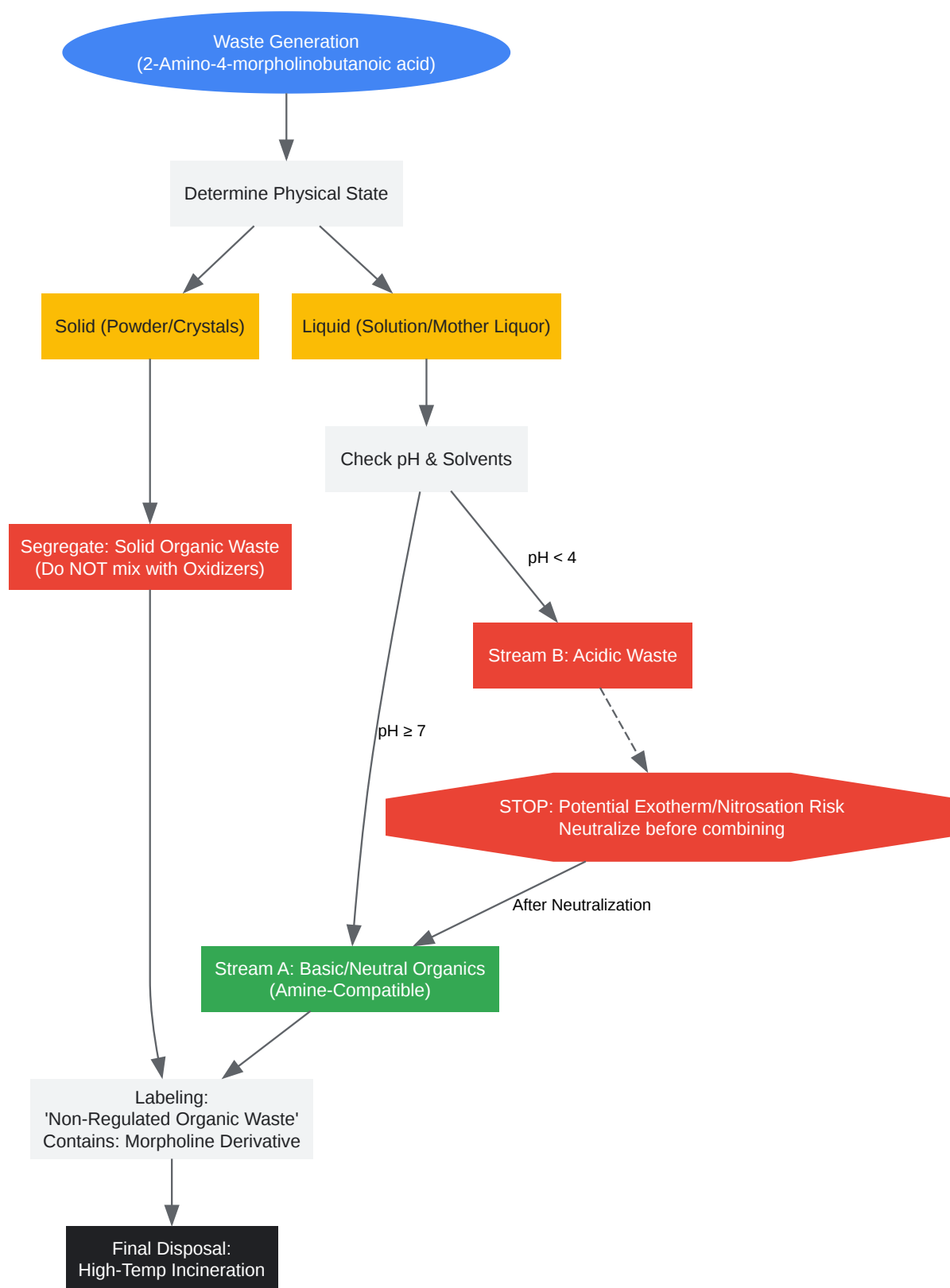
In the event of a spill, do not simply wipe it up.[1][2]

- Contain: Isolate the powder/liquid.
- Neutralize: If the spill is acidic (due to HCl salt), apply a weak base like Sodium Bicarbonate.
[1][2]

- Clean: Wash the area with water.^{[1][4][5][6][7]} Avoid bleach (Hypochlorite), as it can react with amines to form chloramines (toxic gas).^{[1][2]}

Disposal Workflow (The "How")

The following decision tree illustrates the operational logic for disposing of **2-Amino-4-morpholinobutanoic acid**.



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Figure 1: Decision tree for the safe segregation and disposal of morpholine-containing amino acid waste.

Regulatory Compliance & Labeling

RCRA Classification (USA)

While **2-Amino-4-morpholinobutanoic acid** is not explicitly listed on the EPA "P" or "U" lists, it must be characterized by the generator.[1]

- Waste Code: If the substance is not ignitable, corrosive, reactive, or toxic per TCLP, it is often classified as "Non-RCRA Regulated Waste" but must still be treated as hazardous chemical waste by policy.[2]
- Morpholine Note: If the waste contains free Morpholine solvent, it may carry D001 (Ignitable) or D002 (Corrosive) codes.[1][2] Always default to the most stringent classification.

Labeling Requirements

Your waste tag must explicitly state:

- Full Chemical Name: **2-Amino-4-morpholinobutanoic acid**. [1][8]
- Hazard Checkboxes: Irritant, Basic (if applicable).
- Warning: "DO NOT MIX WITH NITRITES OR OXIDIZERS."

Emergency Procedures

Accidental Exposure

- Inhalation: Move to fresh air immediately. The morpholine ring can cause respiratory irritation.[5]
- Skin Contact: Wash with soap and water for 15 minutes.[1][4] Do not use ethanol, as it may increase skin absorption.[2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1][5][6] Remove contact lenses if present.[1][4][5][7]

Spill Response Kit

Ensure the following are accessible within 10 meters of the usage area:

- Nitrile gloves (Double gloving recommended).[1]
- P100 Particulate Respirator (if handling powder outside a hood).[1]
- Absorbent pads (Universal or Basic).[1]
- Sodium Bicarbonate (for neutralization of acid salts).[1]

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 63029155, 2-Amino-4-(2-methylmorpholin-4-yl)butanoic acid. Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA). RCRA Waste Codes and Characterization.[1] Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Nitrosamines and Cancer Risks in Laboratory Settings. Retrieved from [\[Link\]](#)[1]

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Sources

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. [Waste Code](https://www.epa.gov/rcra/rcra-waste-codes) [[rcrainfo.epa.gov](https://www.epa.gov/rcra/rcra-waste-codes)]
- 3. [Morpholine nitrosation to better understand potential solvent based CO₂ capture process reactions - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]

- [6. msdsdigital.com \[msdsdigital.com\]](https://www.msdsdigital.com)
- [7. pentachemicals.eu \[pentachemicals.eu\]](https://www.pentachemicals.eu)
- [8. dev.usbio.net \[dev.usbio.net\]](https://www.dev.usbio.net)
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